

Operational Guide: Safe Handling and Disposal of 3-Ethoxyacrylonitrile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Propenenitrile, 3-ethoxy-

CAS No.: 61310-53-0

Cat. No.: B1582237

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Executive Summary & Immediate Directive

3-Ethoxyacrylonitrile (CAS: 61310-53-0) is an organic nitrile and enol ether derivative used primarily as a chemical intermediate.[1] While it possesses greater stability than its parent compound (acrylonitrile), it presents specific hazards: combustibility, acute toxicity (oral), and skin/eye irritation.

Critical Disposal Directive:

- DO NOT discharge into sanitary sewers.[2]
- DO NOT mix with strong acids (risk of hydrolysis and potential emission of toxic vapors).
- DO NOT mix with strong oxidizers (fire/explosion hazard).
- Primary Disposal Path: Segregated collection for high-temperature incineration via a licensed hazardous waste contractor.

Chemical Profile & Hazard Identification

Understanding the physicochemical properties is the first step in a self-validating safety protocol.

Parameter	Data	Operational Implication
Chemical Name	3-Ethoxyacrylonitrile (Mixture of cis/trans)	Label all waste containers clearly to avoid confusion with simple solvents.
CAS Number	61310-53-0	Use for waste manifesting and inventory tracking.
Flash Point	~82°C (179°F)	Classified as Combustible Liquid (Class IIIA). High risk if heated or mixed with lower flashpoint solvents.
Reactivity	Acid-sensitive (Enol ether moiety)	Segregation Critical: Hydrolysis yields ethanol and reactive nitrile intermediates.
GHS Hazards	H227 (Combustible), H302 (Harmful if swallowed), H315/H319 (Irritant)	Standard PPE (Nitrile gloves, goggles, lab coat) is mandatory.
RCRA Status	Not P/U Listed (typically); Characteristic Waste	Manage as D001 (Ignitable) if mixed with solvents, or Non-RCRA Regulated Toxic Waste depending on state regs.

Pre-Disposal Stabilization & Segregation

Expert Insight: The safety of a waste stream is determined by what you DON'T put in it. Cross-reactivity is the primary cause of laboratory waste accidents.

A. The Segregation Protocol[4]

- Stream Selection: Designate a waste container specifically for "Non-Halogenated Organic Solvents - Toxic."

- Acid Exclusion: 3-Ethoxyacrylonitrile contains an enol ether linkage (). In the presence of strong acids and water, this hydrolyzes rapidly. While the nitrile group () is relatively stable, the breakdown products can complicate waste profiles.
 - Rule: Ensure the waste container pH is neutral to slightly alkaline (pH 7-9).
- Oxidizer Exclusion: Never add this compound to waste containers holding nitric acid, perchlorates, or peroxides. The electron-rich double bond makes it a target for vigorous oxidation.

B. Container Specifications

- Material: High-Density Polyethylene (HDPE) or Amber Glass.
- Venting: Use vented caps (e.g., filtered waste caps) if available to prevent pressure buildup from slow volatilization or minor hydrolysis reactions.

Detailed Disposal Workflows

Workflow 1: Routine Laboratory Disposal

For pure stock or reaction mixtures.

- Preparation:
 - Don PPE: Safety glasses, nitrile gloves (0.11 mm minimum thickness), lab coat.[\[2\]](#)
 - Verify the receiving waste container is compatible (Organic, Non-Halogenated, Neutral pH).
- Transfer:
 - Pour the liquid slowly into the waste container using a funnel to prevent splashing.
 - Triple Rinse: Rinse the empty reagent bottle 3 times with a compatible solvent (e.g., acetone or ethanol). Add these rinsates to the same waste container.
- Labeling:

- Deface the original reagent label.
- Affix a Hazardous Waste label.
- Constituents: List "3-Ethoxyacrylonitrile" and the rinsing solvent (e.g., "Acetone").
- Hazard Checkbox: Mark "Toxic" and "Ignitable" (if mixed with flammable solvents).
- Storage: Store in a Satellite Accumulation Area (SAA) away from heat and acids until pickup.

Workflow 2: Spill Response Protocol

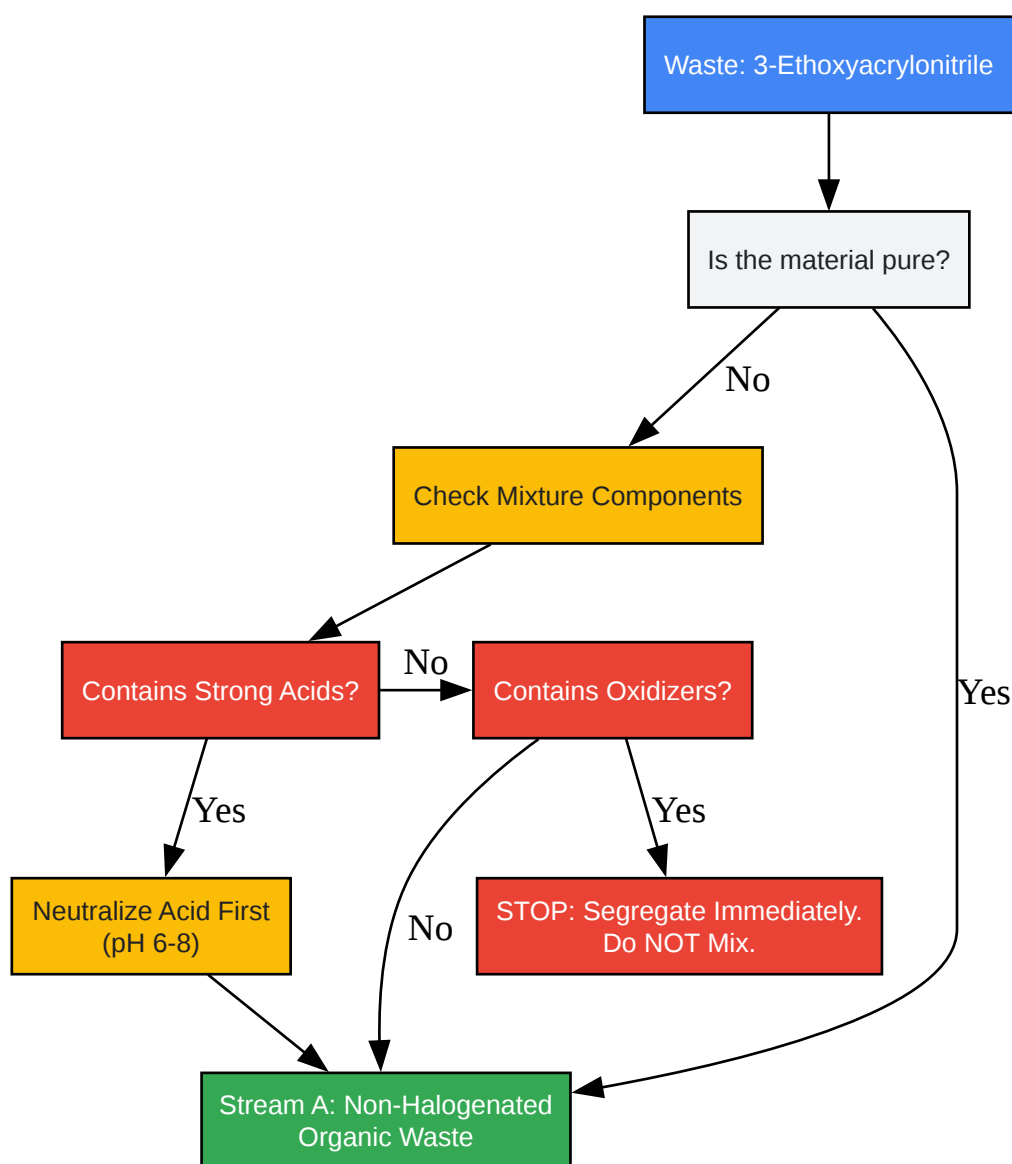
For incidental spills (< 500 mL).

- Evacuate & Ventilate: Clear the immediate area.[\[1\]](#)[\[3\]](#)[\[4\]](#) Open fume hood sashes to max safe height if spill is inside; if outside, ensure room ventilation is active.
- PPE Upgrade: If the spill is significant (>100 mL) or outside a hood, wear a half-face respirator with organic vapor cartridges.
- Containment: Ring the spill with absorbent socks or pillows to prevent spreading to floor drains.
- Absorption:
 - Use an inert absorbent: Vermiculite, Sand, or Commercial Organic Spill Pads.
 - Avoid: Do not use combustible materials like sawdust.
- Cleanup:
 - Scoop absorbed material into a wide-mouth HDPE jar or heavy-duty waste bag.
 - Scrub the surface with a soap/water solution.[\[5\]](#) Collect this wash water into the chemical waste (do not drain).
- Disposal: Label the debris container as "Hazardous Waste - Solid Debris (Contaminated with 3-Ethoxyacrylonitrile)."

Visualizations

Diagram 1: Disposal Decision Matrix

This logic tree ensures the material is routed to the correct waste stream, preventing dangerous incompatibilities.

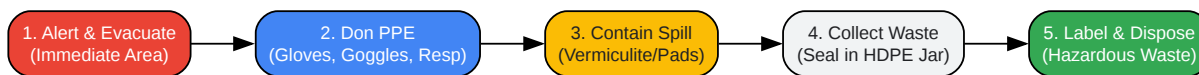


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Caption: Decision logic for segregating 3-ethoxyacrylonitrile waste. Note the critical stop point for oxidizers.

Diagram 2: Spill Response Workflow

A step-by-step flow for managing accidental releases safely.



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Caption: Sequential protocol for handling incidental spills of 3-ethoxyacrylonitrile.

Regulatory Compliance & Transport

- US EPA (RCRA): While not explicitly P- or U-listed, this waste must be characterized. If the flash point is $< 60^{\circ}\text{C}$ (depending on purity/isomer mix), it is D001. If it exhibits toxicity characteristics, it must be managed accordingly.[3][4][5][6]
 - Best Practice: Always manage as Hazardous Waste regardless of strict RCRA thresholds to ensure environmental stewardship.
- DOT Shipping (for waste):
 - Proper Shipping Name: Nitriles, liquid, toxic, n.o.s. (3-Ethoxyacrylonitrile) OR Flammable liquids, n.o.s. (if flashpoint dictates).
 - UN Number: UN3276 (Nitriles, toxic) or UN1993 (Flammable liquid). Consult your EHS officer for the specific waste profile.[7]

References

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- US Environmental Protection Agency. (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [\[Link\]](#)

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